

An In-depth Technical Guide on 1,4-Diethylpiperazine

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Compound of Interest

Compound Name: 1,4-Diethylpiperazine

Cat. No.: B1583865

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,4-Diethylpiperazine**, a versatile chemical compound with significant applications in research and pharmaceutical development. The following sections detail its chemical identity, physicochemical properties, synthesis, applications, and safety protocols, offering a holistic resource for professionals in the field.

Core Identity: CAS Number and Molecular Structure

1,4-Diethylpiperazine is identified by the CAS Registry Number 6483-50-7.[1][2][3][4][5][6][7][8] Its molecular structure consists of a central piperazine ring, which is a six-membered ring containing two nitrogen atoms at opposite positions (1 and 4), with an ethyl group attached to each nitrogen atom.[3]

The fundamental chemical identifiers are summarized below:

Identifier	Value
CAS Number	6483-50-7[1][2][3][4][5][6][7][8]
Molecular Formula	C8H18N2[1][2][3][6]
Molecular Weight	142.24 g/mol [1][2][3][6]
IUPAC Name	1,4-diethylpiperazine[4]
Synonyms	N,N'-Diethylpiperazine[1][8]

Physicochemical and Chemical Properties

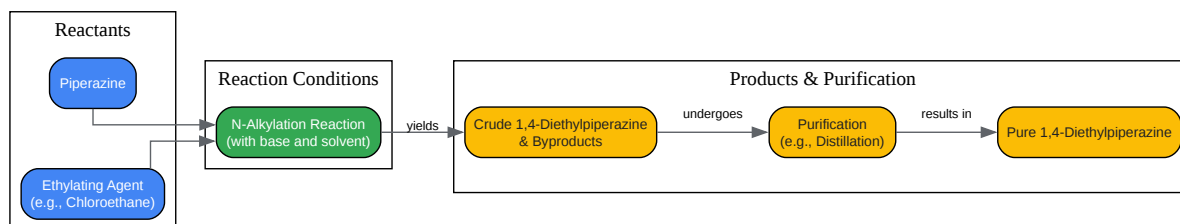
1,4-Diethylpiperazine is typically a clear, colorless to pale yellow liquid with a characteristic amine-like odor.[2][3] It is soluble in water and organic solvents such as methanol and toluene.[2][3][7] The basic nature of this compound, owing to the two nitrogen atoms, makes it a candidate for various chemical reactions, including nucleophilic substitutions.[3]

Property	Value
Appearance	Clear colorless to yellow liquid[2][4]
Boiling Point	171-172 °C[8]
Density	~0.844 g/mL at 25 °C
Refractive Index	~1.4520-1.4560
Solubility	Soluble in water, methanol, and toluene[2][3][7]

Synthesis of 1,4-Diethylpiperazine

The synthesis of **1,4-Diethylpiperazine** can be achieved through various methods. A common laboratory and industrial approach involves the N-alkylation of piperazine with an ethylating agent.

A General Synthetic Workflow:



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Caption: A generalized workflow for the synthesis of **1,4-Diethylpiperazine**.

Detailed Protocol:

- **Reactant Preparation:** Piperazine is dissolved in a suitable solvent.
- **Reaction:** An ethylating agent, such as chloroethane, is added to the piperazine solution. This reaction can sometimes lead to the formation of by-products like N,N-diethyl piperazine. [\[9\]](#)[\[10\]](#)
- **Purification:** The final product is purified to remove any unreacted starting materials and by-products.

Alternative synthetic routes exist, such as the reaction of ethylamine with epichlorohydrin, though this method can be more complex and require more stringent reaction conditions.[\[10\]](#)

Applications in Research and Drug Development

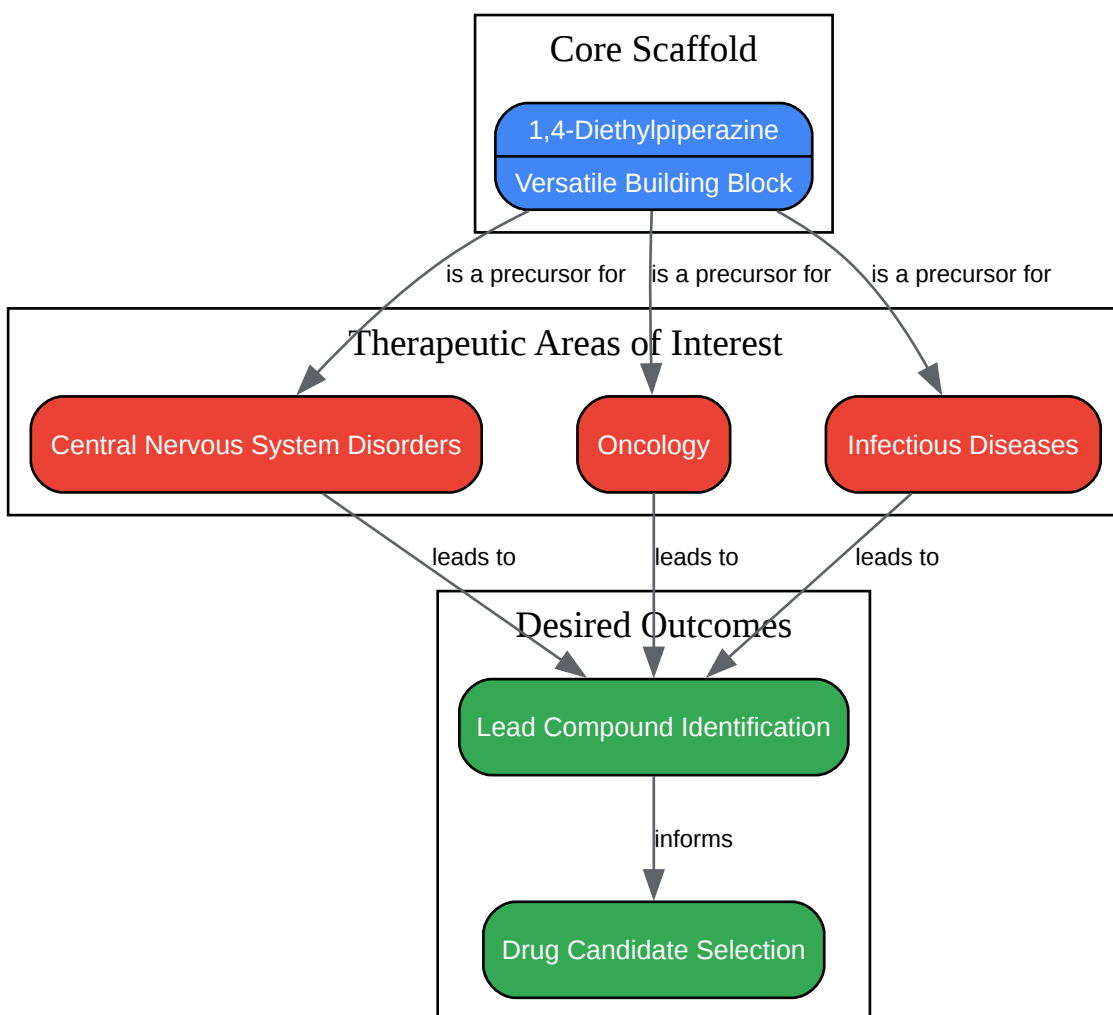
The piperazine scaffold is a "privileged scaffold" in medicinal chemistry, present in a wide array of approved drugs.[\[11\]](#) This is due to its favorable physicochemical properties, which can improve the pharmacokinetic and pharmacodynamic profiles of drug candidates.[\[11\]](#)

Role as a Pharmaceutical Intermediate:

1,4-Diethylpiperazine serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).^{[3][7]} Its derivatives have been explored for a range of therapeutic applications, including:

- Antipsychotics^[12]
- Antidepressants^[12]
- Anxiolytics^[12]
- Anticancer agents^[11]
- Antibacterial drugs^[11]

The piperazine moiety's ability to modulate biological activity makes it a valuable component in the design of novel therapeutics targeting the central nervous system and other disease areas.^[12] For instance, derivatives have been investigated for their potential in treating neurodegenerative disorders like Parkinson's disease.^[13]



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Caption: The role of **1,4-Diethylpiperazine** in the drug development pipeline.

Safety, Handling, and Storage

As with any chemical substance, proper safety precautions are paramount when handling **1,4-Diethylpiperazine**.

Hazards:

- It is considered a flammable liquid and vapor.[6]
- It can cause skin irritation and serious eye irritation or damage.[6]

- Some classifications indicate it may cause severe skin burns.[6]

Safety Recommendations:

- Personal Protective Equipment (PPE): Always wear appropriate protective clothing, gloves, and eye/face protection.
- Handling: Use in a well-ventilated area. Avoid contact with skin and eyes, and avoid inhalation of vapors.[14] Keep away from heat, sparks, and open flames.[15]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[2]

Conclusion

1,4-Diethylpiperazine is a valuable chemical entity with a well-defined set of properties that make it highly useful for researchers and professionals in drug development. Its role as a versatile synthetic intermediate, particularly for compounds targeting the central nervous system, underscores its importance in medicinal chemistry. A thorough understanding of its synthesis, reactivity, and safety is essential for its effective and safe utilization in the laboratory and beyond.

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